

Independent Verification of Bancroftinone Bioactivity: Data Not Publicly Available

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bancroftinone*

Cat. No.: *B1649305*

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A comprehensive search for published bioactivity data on the natural product **Bancroftinone** has revealed a significant lack of publicly available, peer-reviewed experimental results. Despite its availability as a research chemical, no quantitative data on its biological effects, such as anticancer, anti-inflammatory, or antioxidant activity, could be located in scientific literature. Consequently, an independent verification and comparison guide as requested cannot be generated at this time.

Bancroftinone, identified by the CAS number 14964-98-8 and the chemical name 1-(6-hydroxy-2,4-dimethoxy-3-methylphenyl)ethanone, is classified as a quinoline-derived compound and an alkyl-phenylketone. It is listed by several chemical suppliers for research purposes and is noted to be of interest for its unique heterocyclic structure and "potential bioactivity."^[1] The compound is suggested for use in pharmaceutical and medicinal chemistry research as a structural analogue and in synthetic organic chemistry.^[1] Some sources indicate it has been identified in certain insect-derived or microbial sources and may be included in natural product libraries for structure-activity relationship (SAR) studies.^[1]

However, targeted searches for peer-reviewed publications containing specific experimental data on **Bancroftinone**'s bioactivity in databases such as PubMed and Google Scholar were unsuccessful. This absence of primary data makes it impossible to fulfill the core requirements of the user request, which include:

- **Data Presentation:** Without any quantitative data, no summary tables can be created for comparison.

- **Experimental Protocols:** As no experiments have been published, there are no methodologies to detail.
- **Mandatory Visualization:** The lack of information on its mechanism of action or involvement in signaling pathways prevents the creation of any relevant diagrams.

While the user's request for a comparison guide is centered on the independent verification of published data, the foundational data for such a guide does not appear to exist in the public domain. Researchers, scientists, and drug development professionals interested in the bioactivity of **Bancroftinone** would likely need to conduct primary research to establish its biological effects.

Below is the basic chemical information that was retrieved for **Bancroftinone**.

Property	Value
Chemical Name	1-(6-hydroxy-2,4-dimethoxy-3-methylphenyl)ethanone
Alternative Name	Bancroftinone
CAS Number	14964-98-8
Molecular Formula	C ₁₁ H ₁₄ O ₄
Molecular Weight	210.23 g/mol
Class	Alkyl-phenylketone

Should peer-reviewed studies on the bioactivity of **Bancroftinone** be published in the future, a comprehensive comparison guide could be developed. At present, the scientific community awaits the first reports on the biological properties of this natural product.

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References

- 1. Bancroftinone - Natural Micron Pharm Tech [nmpharmtech.com]
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